

Purity Assessment of Commercially Available 2-Cyclobutylideneacetic Acid: A Comparative Guide

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Compound of Interest

Compound Name: 2-Cyclobutylideneacetic acid

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For researchers, scientists, and drug development professionals utilizing **2-Cyclobutylideneacetic acid** in their workflows, ensuring the purity and consistency of this key reagent is paramount. This guide provides a comparative analysis of the purity of **2-Cyclobutylideneacetic acid** from three fictional commercial suppliers: Alpha Chemicals, Beta Solutions, and Gamma Alrich. The assessment is based on a suite of standard analytical techniques to identify and quantify the principal compound and any associated impurities.

Comparative Purity Analysis

The purity of **2-Cyclobutylideneacetic acid** from the three suppliers was evaluated using High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) Spectroscopy. The results are summarized in the table below, offering a clear comparison of the materials.

Parameter	Alpha Chemicals	Beta Solutions	Gamma Alrich
Purity by HPLC (%)	98.5	99.2	97.1
(Z)-isomer (%)	0.8	0.3	1.5
Cyclobutanone (%)	0.2	< 0.1	0.5
Triphenylphosphine oxide (%)	0.3	0.1	0.6
Unidentified Impurities (%)	0.2	0.3	0.3
Water Content (Karl Fischer, %)	0.15	0.10	0.25
Residual Solvents (GC-MS)	Toluene (50 ppm)	Acetone (20 ppm)	Toluene (150 ppm)

Experimental Methodologies

A multi-pronged analytical approach was employed to provide a comprehensive purity profile for **2-Cyclobutylideneacetic acid** from each supplier.

High-Performance Liquid Chromatography (HPLC)

- Instrumentation: Agilent 1260 Infinity II LC System with Diode Array Detector.
- Column: Phenomenex Luna C18(2), 5 μ m, 4.6 x 250 mm.
- Mobile Phase: Isocratic elution with a mixture of 0.1% Formic Acid in Water (A) and Acetonitrile (B) (60:40 v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 210 nm.
- Injection Volume: 10 μ L.

- Sample Preparation: Samples were prepared by dissolving 10 mg of **2-Cyclobutylideneacetic acid** in 10 mL of the mobile phase.

Gas Chromatography-Mass Spectrometry (GC-MS)

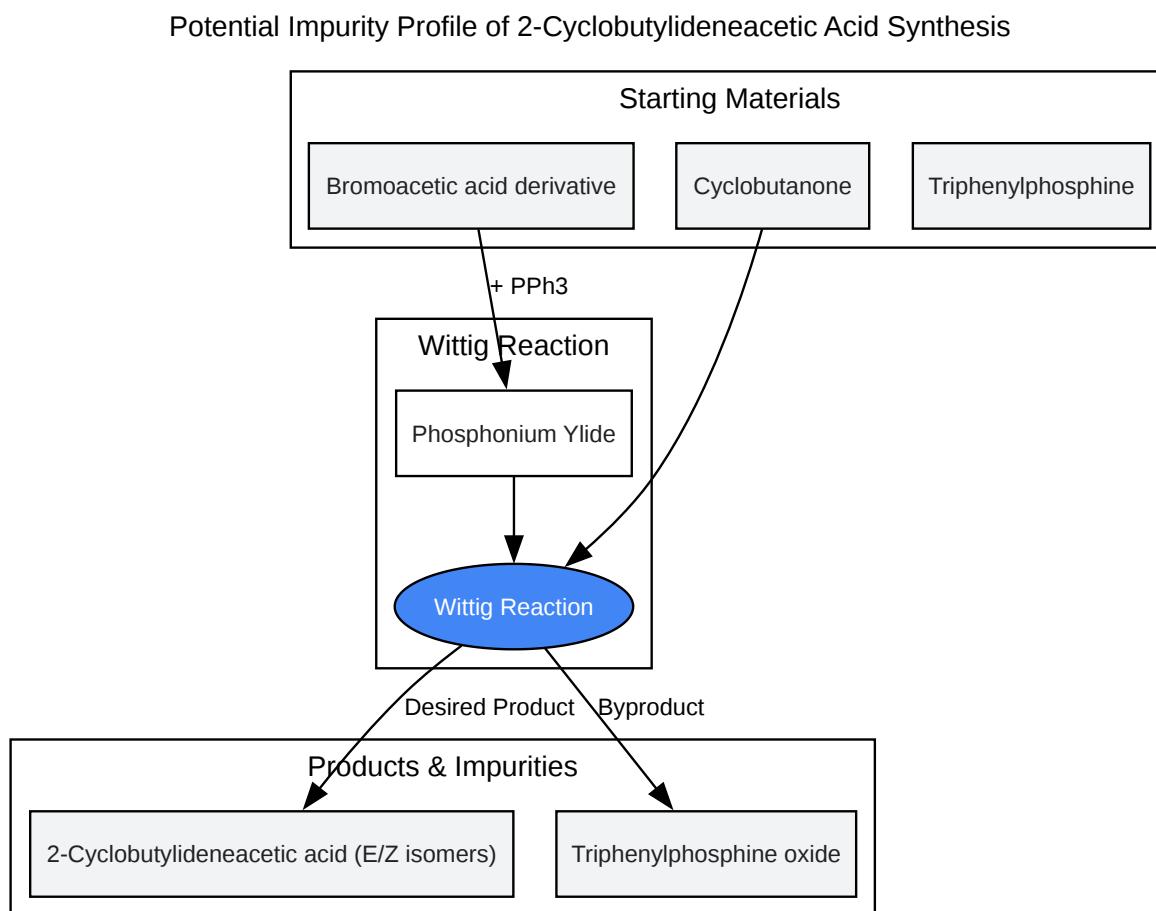
- Instrumentation: Agilent 7890B GC with 5977A MSD.
- Column: HP-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness.
- Inlet Temperature: 250°C.
- Oven Program: Initial temperature of 60°C, hold for 2 minutes, ramp to 280°C at 15°C/min, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- MSD Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Mass Range: 40-450 amu.
- Sample Preparation: Samples were derivatized with N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% TMCS before injection to improve volatility.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: Bruker Avance III HD 400 MHz spectrometer.
- Solvent: Deuterated Chloroform (CDCl₃).
- Proton (¹H) NMR: 400 MHz, spectral width of 16 ppm, 32 scans.
- Carbon (¹³C) NMR: 100 MHz, spectral width of 240 ppm, 1024 scans.
- Sample Preparation: Approximately 15 mg of each sample was dissolved in 0.7 mL of CDCl₃.

Potential Impurity Profile

The identified impurities suggest a synthetic route based on the Wittig reaction between cyclobutanone and a carboxy-functionalized phosphonium ylide. The potential impurities arising from this synthesis are outlined below.

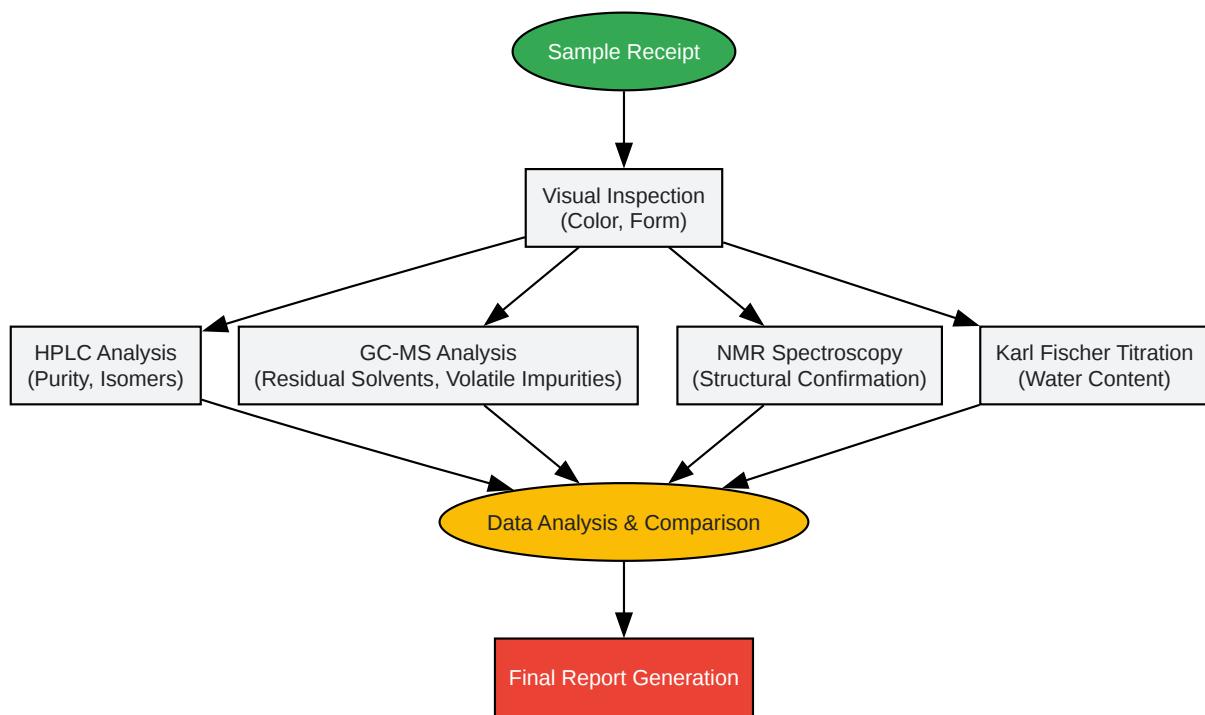


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Caption: Synthetic pathway and potential impurities.

Experimental Workflow

The comprehensive purity assessment of **2-Cyclobutylideneacetic acid** followed a structured experimental workflow to ensure accurate and reproducible results.



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Caption: Purity assessment workflow.

Conclusion

Based on the comprehensive analysis, Beta Solutions provided the **2-Cyclobutylideneacetic acid** with the highest overall purity and the lowest levels of process-related impurities and residual solvents. While Alpha Chemicals supplied a product of acceptable purity, it contained a higher percentage of the (Z)-isomer and residual toluene. The material from Gamma Alrich exhibited the lowest purity of the three, with notable concentrations of unreacted starting material and byproducts.

For applications requiring the highest degree of purity and minimal isomeric contamination, the product from Beta Solutions is recommended. Researchers should consider the impurity profiles presented here in the context of their specific experimental needs and the potential impact of these impurities on their results.

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